

Cadmium acetate trihydrate crystal structure and coordination polymer.

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Compound of Interest

Compound Name: Cadmium acetate trihydrate

CAS No.: 22429-86-3

Cat. No.: B13113005

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Technical Guide: Cadmium Acetate Coordination Architectures

Crystal Structure, Polymerization, and Synthetic Protocols[1][2][3]

Executive Summary

Cadmium acetate, commonly marketed as **Cadmium Acetate Trihydrate** (

) or Dihydrate (

), is a critical precursor in the synthesis of cadmium-based quantum dots (CdSe/CdS) and metal-organic frameworks (MOFs).[1][2][3] While commercial labels often cite the trihydrate, crystallographic literature establishes the dihydrate as the thermodynamically stable, structurally characterized phase.[4][5]

This guide analyzes the material as a 1D coordination polymer, where acetate ligands bridge cadmium centers to form infinite chains.[4][5][1] This polymeric nature dictates its solubility,

thermal decomposition profile, and reactivity in metallo-drug modeling.^{[4][5][1]}

Crystallographic Architecture

The "Trihydrate" vs. "Dihydrate" Distinction

Critical Note for Researchers: While chemical catalogs frequently list "**Cadmium Acetate Trihydrate**" (CAS: 543-90-8 or similar), single-crystal X-ray diffraction (SC-XRD) studies predominantly characterize the dihydrate (

).^{[1][2][3]} The "trihydrate" is often a commercial term for a hygroscopic dihydrate containing adsorbed surface moisture.^{[5][1][2]} The structural data below refers to the definitive dihydrate phase.

Crystal Data & Unit Cell

The crystal lattice is defined by a monoclinic system, typically in the centrosymmetric space group

(No. 14).^{[1][2][3]}

Parameter	Value (Typical)	Description
Formula		Corresponds to dihydrate stoichiometry. ^{[1][2][3]}
Crystal System	Monoclinic	Low symmetry lattice. ^{[5][1][2]} ^[6]
Space Group		Centrosymmetric, common for hydrated acetates. ^{[4][5][1][2]}
Coordination Number	7	Distorted pentagonal bipyramid or capped trigonal prism. ^{[5][1][2]}
Z	4	Four formula units per unit cell.
Lattice Parameters		Exact values vary slightly by temperature/purity. ^{[5][1][2]}

Coordination Geometry

Unlike Zinc acetate (which is tetrahedral), the larger Cadmium ion (

) accommodates a higher coordination number.^{[1][2][3]}

- Primary Sphere: The Cd center is 7-coordinate.^{[5][1][2]}
- Ligand Binding:
 - Acetate A: Bidentate chelating (binds one Cd with two oxygens).^{[1][2][3]}
 - Acetate B: Bidentate bridging (binds two adjacent Cd atoms).^{[1][2][3]}
 - Water: Terminal ligands completing the sphere.^{[5][1][2]}

Supramolecular Assembly & Polymerization^{[2][3][4]}

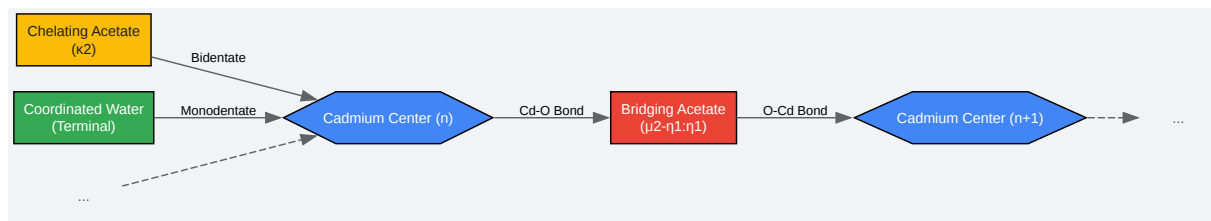
The defining feature of solid-state cadmium acetate is its 1D Coordination Polymer structure.^[5]
^{[1][2]} It does not exist as discrete molecular units but as infinite chains running parallel to the crystallographic axes.^{[5][1][2]}

Polymerization Mechanism

The polymerization is driven by the bridging acetate ligands.^{[5][1][2][3]} This "syn-syn" or "syn-anti" bridging mode locks the metal centers into a continuous chain, conferring thermal stability higher than that of discrete solvated ions.^{[4][5]}

Structural Logic Diagram

The following diagram illustrates the connectivity within the coordination polymer chain.



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Caption: 1D Polymeric Chain connectivity showing bridging vs. chelating acetate modes.

Experimental Protocols

Synthesis of High-Purity Crystals

This protocol ensures the formation of X-ray quality crystals suitable for structural analysis or use as high-purity precursors.^{[5][1][2][3]}

Materials:

- Cadmium Oxide () or Cadmium Carbonate ()^{[1][2]}
- Glacial Acetic Acid ()^{[1][2][3]}
- Deionized Water (Milli-Q preferred)^{[1][2]}

Protocol:

- Dissolution (Exothermic): Suspend 5.0 g of in 20 mL of water. Slowly add excess glacial acetic acid (approx. 15 mL) while stirring.

- Mechanism:[5][1][2][3][7][8]

[1][2][3]

- Reflux: Heat the solution to 80°C for 30 minutes to ensure complete dissolution and conversion. The solution should be clear and colorless.
- Filtration: Filter while hot through a 0.2 µm PTFE membrane to remove unreacted oxides or dust.[5][1][2][3]
- Crystallization: Transfer filtrate to a crystallization dish. Cover with Parafilm and poke 3-4 small holes.[5][1][2] Allow to stand at room temperature for 3-5 days.
 - Critical Control: Do not force dry.[5][1][2] Slow evaporation promotes the ordering of the polymeric chains.[5][1][3]
- Harvesting: Collect colorless prismatic crystals. Wash with cold ethanol (to remove excess acid) and dry in a desiccator.[1][2]

Thermal Decomposition Analysis (TGA)

Understanding the thermal profile is vital when using this material as a precursor for CdO thin films.[1][2][3]

- Stage 1 (80°C - 120°C): Loss of lattice water (Dehydration).[1][2][3]
 - [1][2]
- Stage 2 (200°C - 300°C): Decomposition of the anhydrous polymer.[5][1][2]
 - Releases acetone and
[5][1][2][3]
- Stage 3 (>350°C): Formation of cubic Cadmium Oxide (
).[1][2]

Applications in Research

Precursor for Quantum Dots (CdSe)

Cadmium acetate is a preferred precursor over Cadmium oxide for synthesizing colloidal quantum dots because the acetate ligands are easily displaced by long-chain ligands (like oleic acid) during the hot-injection method.^{[1][2][3]}

Metal-Organic Frameworks (MOFs)

The flexible coordination number (7) of Cadmium allows it to act as a versatile "node" in MOF construction.^{[1][2][3]} By replacing the acetate bridges with longer dicarboxylate linkers (e.g., terephthalic acid), researchers can expand the 1D chains into 2D or 3D porous networks.^{[4][5]}^[1]

Safety & Toxicology (E-E-A-T)

WARNING: Cadmium compounds are highly toxic and known human carcinogens.^{[5][1][2]}

- Handling: Always handle in a fume hood or glovebox. Wear nitrile gloves and N95/P100 respiratory protection if handling powder.^{[5][1][2]}
- Toxicity Mechanism: Cadmium mimics Zinc in enzymatic pathways but fails to perform the catalytic function, leading to cellular apoptosis and oxidative stress.^{[4][5]}
- Disposal: All waste (mother liquor, filter paper, gloves) must be segregated as Heavy Metal Waste.^{[4][5][1][2]} Do not pour down the drain.

References

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- Occupational Safety and Health Administration (OSHA). Cadmium Safety Standards.[1][2] [1][2][3]

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